

# Technical Guide: Physical Characteristics of 1-Bromopentadecane-D31

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Bromopentadecane-D31** is the deuterated form of 1-bromopentadecane, a long-chain alkyl halide. The substitution of protium with deuterium imparts a greater molecular weight, which can subtly influence its physical properties. This technical guide provides a comprehensive overview of the key physical characteristics of **1-Bromopentadecane-D31**, offering a compilation of known data and standardized experimental protocols for their determination. The information herein is intended to support research and development activities where this compound is utilized.

#### **Data Presentation**

The physical properties of **1-Bromopentadecane-D31** are expected to be very similar to its non-deuterated analog, 1-Bromopentadecane. The primary difference arises from the increased molecular weight due to the 31 deuterium atoms. The following table summarizes the available quantitative data.



Physical Property	1-Bromopentadecane	1-Bromopentadecane-D31
Molecular Formula	C15H31Br	C15D31Br[1]
Molecular Weight	291.31 g/mol [2][3]	322.50 g/mol [1]
Appearance	Clear to very slight yellow liquid[4][5]	Liquid[1]
Melting Point	17-19 °C	Not experimentally determined
Boiling Point	159-160 °C at 5 mmHg	Not experimentally determined
Density	1.005 g/mL at 25 °C	Not experimentally determined
Refractive Index	n20/D 1.461	Not experimentally determined
Vapor Pressure	<1 mmHg at 20 °C	Not experimentally determined
Flash Point	110 °C (closed cup)[5]	Not experimentally determined
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone.[4]	Expected to be similar to 1- Bromopentadecane

## **Experimental Protocols**

Detailed methodologies for the determination of key physical characteristics of **1-Bromopentadecane-D31** are outlined below. These are standard procedures applicable to long-chain alkyl halides.

### **Melting Point Determination**

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.

- Apparatus: MelTemp apparatus or Thiele tube, capillary tubes, thermometer.
- Procedure:
  - A small, finely powdered sample of the compound is packed into a capillary tube to a depth of 2-3 mm.



- The capillary tube is placed in the heating block of the MelTemp apparatus or attached to a thermometer immersed in a Thiele tube filled with mineral oil.
- The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- For accuracy, the determination should be repeated at least twice, and the average value reported.

### **Boiling Point Determination (Micro Method)**

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

- Apparatus: Thiele tube, small test tube, capillary tube (sealed at one end), thermometer, mineral oil.
- Procedure:
  - A few drops of the liquid sample are placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the small test tube containing the sample.
  - The test tube assembly is attached to a thermometer.
  - The entire assembly is immersed in a Thiele tube filled with mineral oil.
  - The Thiele tube is heated gently. A stream of bubbles will be observed emerging from the open end of the inverted capillary tube as the liquid is heated past its boiling point.
  - Heating is discontinued, and the apparatus is allowed to cool slowly.



 The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

### **Density Determination**

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (specific gravity bottle) of a known volume, analytical balance, thermostatically controlled water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
  - The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.
  - The filled pycnometer is placed in a thermostatically controlled water bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
  - The volume is adjusted precisely to the calibration mark, and any excess liquid is carefully removed from the outside of the pycnometer.
  - The mass of the filled pycnometer is determined.
  - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

### **Refractive Index Determination**

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: Abbe refractometer, constant temperature water circulator, light source (sodium D line, 589 nm).
- Procedure:

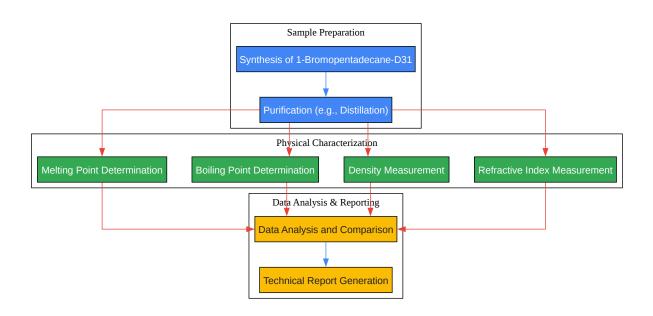


- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry completely.
- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The temperature of the prisms is maintained at a constant value (e.g., 20 °C) using the water circulator.
- The light source is positioned, and the eyepiece is adjusted until the boundary line between the light and dark fields is sharp and clear.
- The compensator is adjusted to remove any color fringes.
- The boundary line is centered at the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.

## **Mandatory Visualization**

The following diagram illustrates the logical workflow for the physical characterization of **1-Bromopentadecane-D31**.





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Workflow for Physical Characterization.

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